

An In-depth Technical Guide to the Molecular Properties of Spiramycin III

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Compound of Interest

Compound Name: Spiramycin III

Cat. No.: B7944101

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core molecular characteristics of **Spiramycin III**, a significant macrolide antibiotic. The information is presented to support research and development activities in the pharmaceutical and biotechnology sectors.

Introduction

Spiramycin III is a member of the spiramycin family of antibiotics, which are 16-membered macrolide compounds produced by the bacterium *Streptomyces ambofaciens*.^[1] These compounds are known for their antibacterial properties.^[1] **Spiramycin III** is one of the three major components of the commercially available spiramycin, alongside Spiramycin I and II.

Molecular Formula and Weight

The fundamental identity of a chemical compound lies in its molecular formula and weight. These parameters are critical for a wide range of applications, from analytical characterization to formulation and dosage calculations.

The molecular formula for **Spiramycin III** has been determined to be C₄₆H₇₈N₂O₁₅.^[2] This formula indicates that each molecule of **Spiramycin III** is composed of 46 carbon atoms, 78 hydrogen atoms, 2 nitrogen atoms, and 15 oxygen atoms.

Based on this composition, the molecular weight of **Spiramycin III** is approximately 899.1 g/mol .[2]

Physicochemical Properties

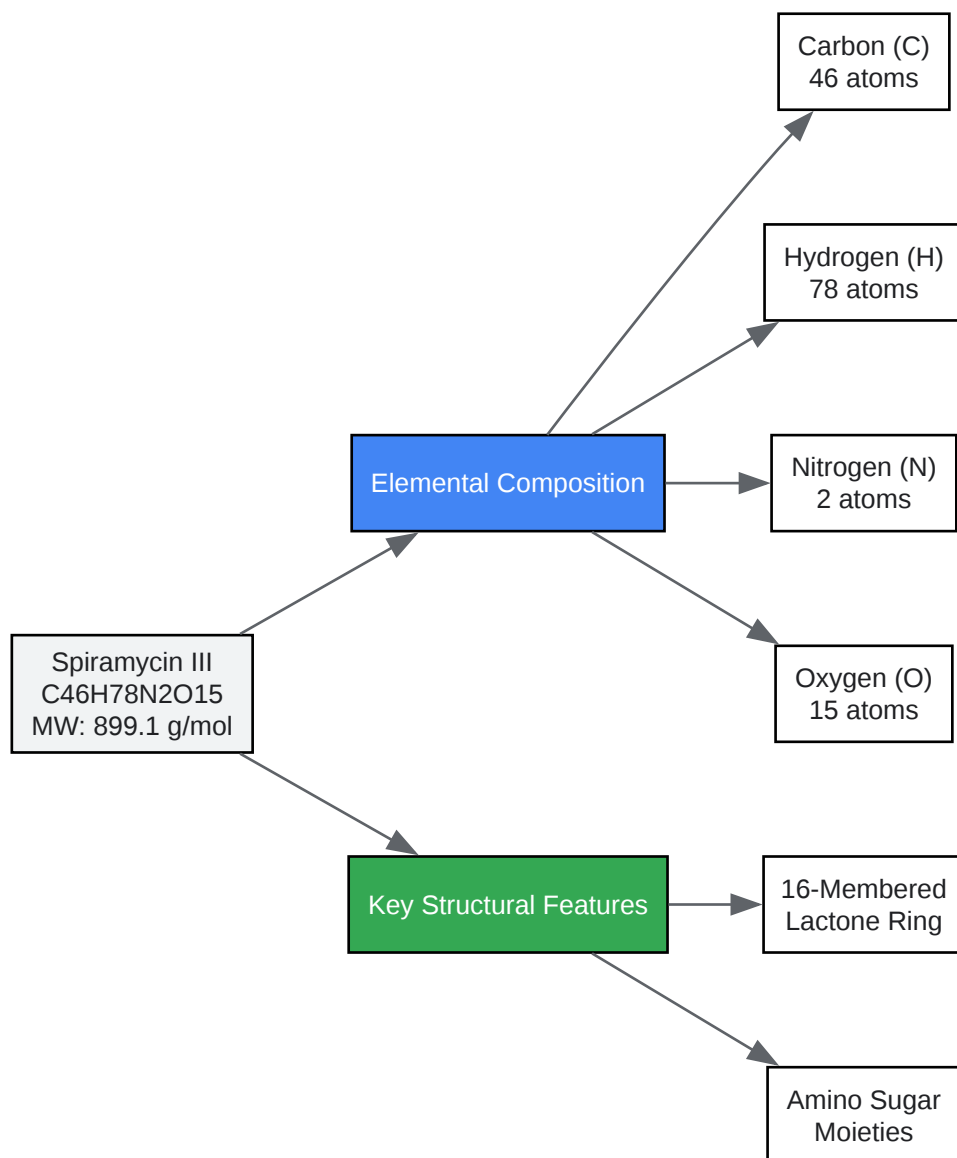
A summary of the key physicochemical properties of **Spiramycin III** is provided in the table below. These data are essential for understanding the compound's behavior in various experimental and physiological conditions.

Property	Value	Reference
Molecular Formula	C ₄₆ H ₇₈ N ₂ O ₁₅	[2]
Molecular Weight	899.1 g/mol	
CAS Number	24916-52-7	
IUPAC Name	[(4R,5S,6S,7R,9R,10R,11E,13E,16R)-6-[(2S,3R,4R,5S,6R)-5-[(2S,4R,5S,6S)-4,5-dihydroxy-4,6-dimethyloxan-2-yl]oxy-4-(dimethylamino)-3-hydroxy-6-methyloxan-2-yl]oxy-10-[(2R,5S,6R)-5-(dimethylamino)-6-methyloxan-2-yl]oxy-5-methoxy-9,16-dimethyl-2-oxo-7-(2-oxoethyl)-1-oxacyclohexadeca-11,13-dien-4-yl] propanoate	
Synonyms	Foromacidin C	

Structural Information

Spiramycin III is a complex macrolide characterized by a large lactone ring to which several sugar moieties are attached. The intricate structure of **Spiramycin III** is crucial to its biological activity, which involves the inhibition of bacterial protein synthesis by binding to the 50S ribosomal subunit.

To visually represent the elemental composition and the key functional groups suggested by the molecular formula, the following diagram illustrates the logical relationship between the constituent parts of the **Spiramycin III** molecule.



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Molecular Composition of **Spiramycin III**

Experimental Protocols

The determination of the molecular weight and formula of a compound like **Spiramycin III** typically involves a combination of high-resolution mass spectrometry (HRMS) and elemental analysis.

a. High-Resolution Mass Spectrometry (HRMS)

- Objective: To determine the accurate mass of the molecule, which allows for the calculation of its elemental composition.
- Methodology: A purified sample of **Spiramycin III** is ionized, and the mass-to-charge ratio (m/z) of the resulting ions is measured with high precision. The accurate mass measurement is then used to deduce the molecular formula.

b. Elemental Analysis

- Objective: To determine the percentage composition of the individual elements (carbon, hydrogen, nitrogen) in the compound.
- Methodology: A sample of **Spiramycin III** is combusted in a specialized instrument. The resulting combustion products (CO_2 , H_2O , N_2) are quantitatively measured, and from these measurements, the percentage of each element in the original sample is calculated. The oxygen content is typically determined by difference. The empirical formula is then derived from these percentages, and in conjunction with the molecular weight from HRMS, the molecular formula is confirmed.

Conclusion

This technical guide has provided core information on the molecular weight and formula of **Spiramycin III**, supported by a summary of its key physicochemical properties. The accurate determination of these fundamental characteristics is a prerequisite for any advanced research, development, or clinical application of this potent macrolide antibiotic.

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